

# DL-Homocysteine-d4: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *DL-Homocysteine-d4*

Cat. No.: *B1145503*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety, handling, and application of **DL-Homocysteine-d4**. This deuterated analog of homocysteine is a critical tool in metabolic research, clinical diagnostics, and drug development, primarily utilized as an internal standard for the accurate quantification of endogenous homocysteine levels in biological samples.

## Safety Data Sheet and Handling Guidelines

This section outlines the crucial safety information for **DL-Homocysteine-d4**, compiled from various supplier safety data sheets. It is imperative to handle this compound in a controlled laboratory environment, adhering to the safety precautions detailed below.

## Hazard Identification

**DL-Homocysteine-d4** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, as with any chemical compound, caution is advised. The chemical, physical, and toxicological properties have not been thoroughly investigated.<sup>[1]</sup>

Potential hazards include:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[1]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[1]
- Eye Contact: May cause eye irritation.[1]
- Ingestion: May be harmful if swallowed.[1]

## First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- General Advice: Consult a physician and show them the safety data sheet.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[1][2]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1][2]
- Eye Contact: Flush eyes with water as a precaution.[1][2]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2]

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **DL-Homocysteine-d4**.

- Handling: Avoid contact with skin and eyes, and prevent the formation of dust and aerosols. [2] Use in a well-ventilated area, such as a laboratory fume hood.[2] Practice good industrial hygiene, including washing hands before breaks and at the end of the workday.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3][4] Recommended storage temperatures vary by supplier, ranging from room temperature to refrigerated (+2°C to +8°C) or frozen (-20°C).[1][2][5][6][7][8] It is also advised to protect the compound from light.[1][7] For long-term stability and to prevent hydrogen-deuterium

exchange, store as a solid under an inert atmosphere (e.g., argon or nitrogen) in a desiccator.

## Personal Protective Equipment (PPE)

When handling **DL-Homocysteine-d4**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[\[1\]](#)[\[2\]](#)
- Skin Protection: Protective gloves and impervious clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use a NIOSH/CEN approved respirator when appropriate.[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

The following tables summarize the key physical and chemical properties of **DL-Homocysteine-d4**.

| Property            | Value                             | Reference                                                                                           |
|---------------------|-----------------------------------|-----------------------------------------------------------------------------------------------------|
| Molecular Formula   | C4D4H5NO2S                        | <a href="#">[6]</a>                                                                                 |
| Molecular Weight    | 139.21 g/mol                      | <a href="#">[7]</a> <a href="#">[9]</a>                                                             |
| Appearance          | White to off-white powder/solid   | <a href="#">[2]</a> <a href="#">[3]</a>                                                             |
| Purity              | >95%                              | <a href="#">[6]</a> <a href="#">[10]</a>                                                            |
| Isotopic Enrichment | 98 atom % D                       | <a href="#">[10]</a>                                                                                |
| Storage Temperature | -20°C to 8°C (varies by supplier) | <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Solubility          | Soluble in water                  | <a href="#">[8]</a>                                                                                 |

| Identifier           | Value                       | Reference                               |
|----------------------|-----------------------------|-----------------------------------------|
| CAS Number           | 416845-90-4                 | <a href="#">[5]</a> <a href="#">[6]</a> |
| Unlabeled CAS Number | 454-29-5                    | <a href="#">[6]</a> <a href="#">[7]</a> |
| InChI Key            | FFFHZYDWPBMWHY-LNLMKGTHSA-N | <a href="#">[5]</a>                     |

## Experimental Protocols

**DL-Homocysteine-d4** is most commonly used as an internal standard in stable isotope dilution assays for the quantification of total homocysteine in biological matrices like plasma or serum by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a detailed, representative protocol adapted from established methods.

## Quantification of Total Homocysteine in Plasma using LC-MS/MS

This protocol describes the steps for sample preparation and analysis to determine the concentration of total homocysteine.

### 3.1.1 Materials and Reagents

- **DL-Homocysteine-d4** (as internal standard)
- DL-Homocysteine (for calibration standards)
- Tris-(2-carboxyethyl) phosphine (TCEP) or Dithiothreitol (DTT) as a reducing agent
- Trichloroacetic acid (TCA) or Acetonitrile with formic acid for protein precipitation
- Methanol
- Water (LC-MS grade)
- Formic Acid

- Heptafluorobutyric acid (HFBA) as an ion-pairing agent (optional, for improved chromatography)
- Plasma or serum samples
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system with an electrospray ionization (ESI) source

### 3.1.2 Preparation of Solutions

- Internal Standard Stock Solution: Prepare a stock solution of **DL-Homocysteine-d4** in water.
- Calibration Standard Stock Solution: Prepare a stock solution of unlabeled DL-Homocysteine in water.
- Working Calibration Standards: Serially dilute the calibration standard stock solution with a surrogate matrix (e.g., 2% Bovine Serum Albumin) to create a series of calibration standards with known concentrations.
- Reducing Agent Solution: Prepare a solution of TCEP or DTT in water.
- Precipitation Solution: Prepare a solution of TCA in water or 0.1% formic acid in acetonitrile.

### 3.1.3 Sample Preparation

- Pipette a small volume (e.g., 50-100  $\mu$ L) of plasma/serum, calibration standard, or quality control sample into a microcentrifuge tube.[\[10\]](#)
- Add the internal standard solution (containing **DL-Homocysteine-d4**) to each tube.[\[10\]](#)
- Add the reducing agent solution to each tube to reduce disulfide bonds and release free homocysteine.[\[11\]](#)

- Incubate the mixture at room temperature or 37°C for a specified time (e.g., 5-30 minutes).  
[10]
- Add the cold precipitation solution to each tube to precipitate proteins.[10]
- Vortex the tubes vigorously for 30 seconds.
- Centrifuge at high speed (e.g., 10,000 x g) for 5-10 minutes at 4°C.[10]
- Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.

### 3.1.4 LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A suitable C8 or cyano column.
  - Mobile Phase: A gradient of water and acetonitrile, often with an ion-pairing agent like HFBA and/or formic acid to improve peak shape and retention.
  - Flow Rate: Typically 0.2-0.5 mL/min.
  - Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Detection Mode: Selected Reaction Monitoring (SRM).
  - SRM Transitions:
    - Homocysteine (unlabeled): m/z 136 -> 90
    - **DL-Homocysteine-d4** (internal standard): m/z 140 -> 94[9]
  - Optimize other MS parameters (e.g., capillary voltage, source temperature, collision energy) for maximum signal intensity.

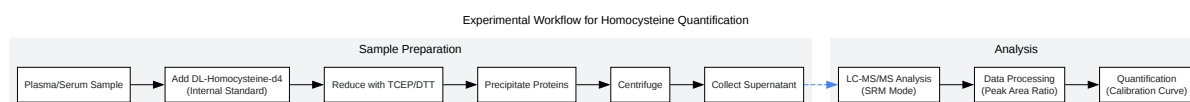
### 3.1.5 Data Analysis

- Integrate the peak areas for both the unlabeled homocysteine and the **DL-Homocysteine-d4** internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of homocysteine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Biological Pathways and Experimental Workflows

The following diagrams, created using the DOT language for Graphviz, illustrate a general experimental workflow for using **DL-Homocysteine-d4** as an internal standard and the key metabolic pathways involving homocysteine.

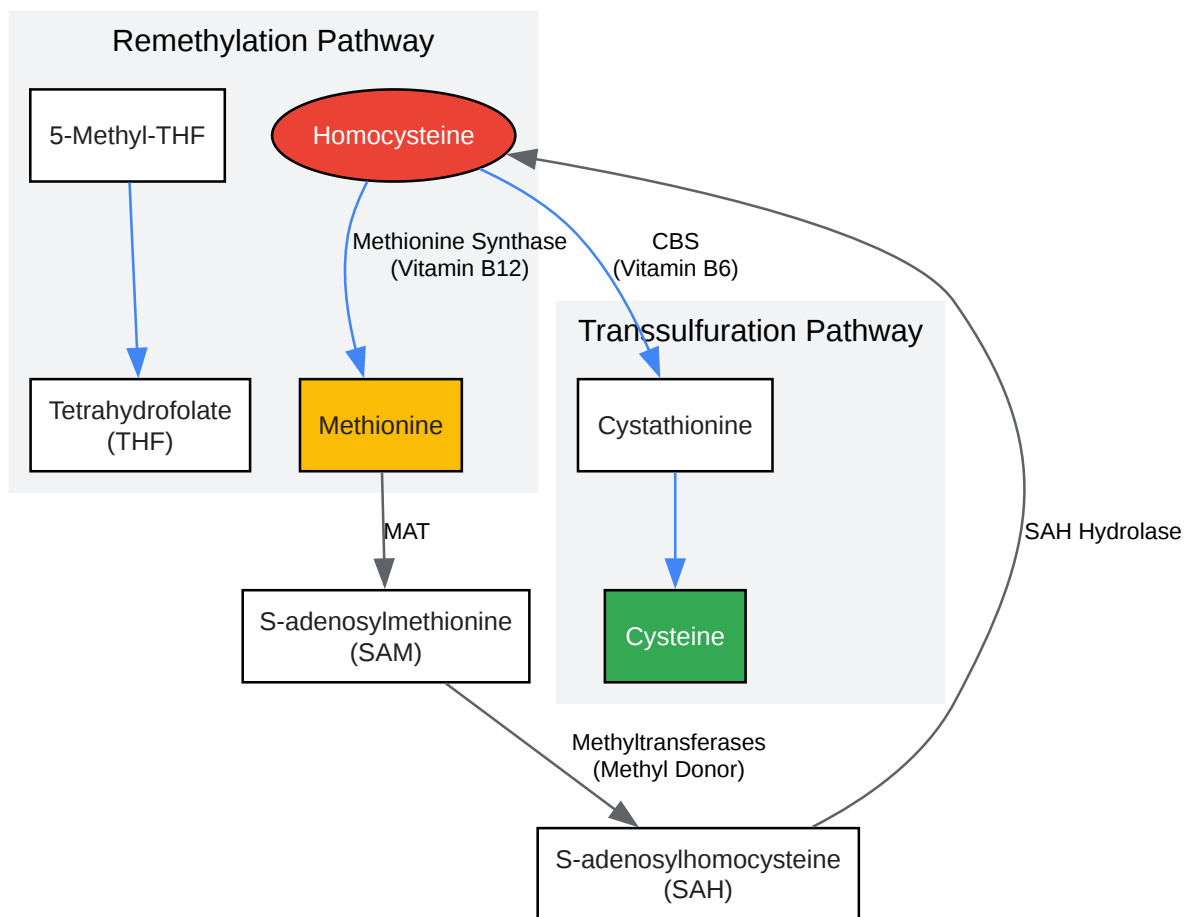
### Diagrams



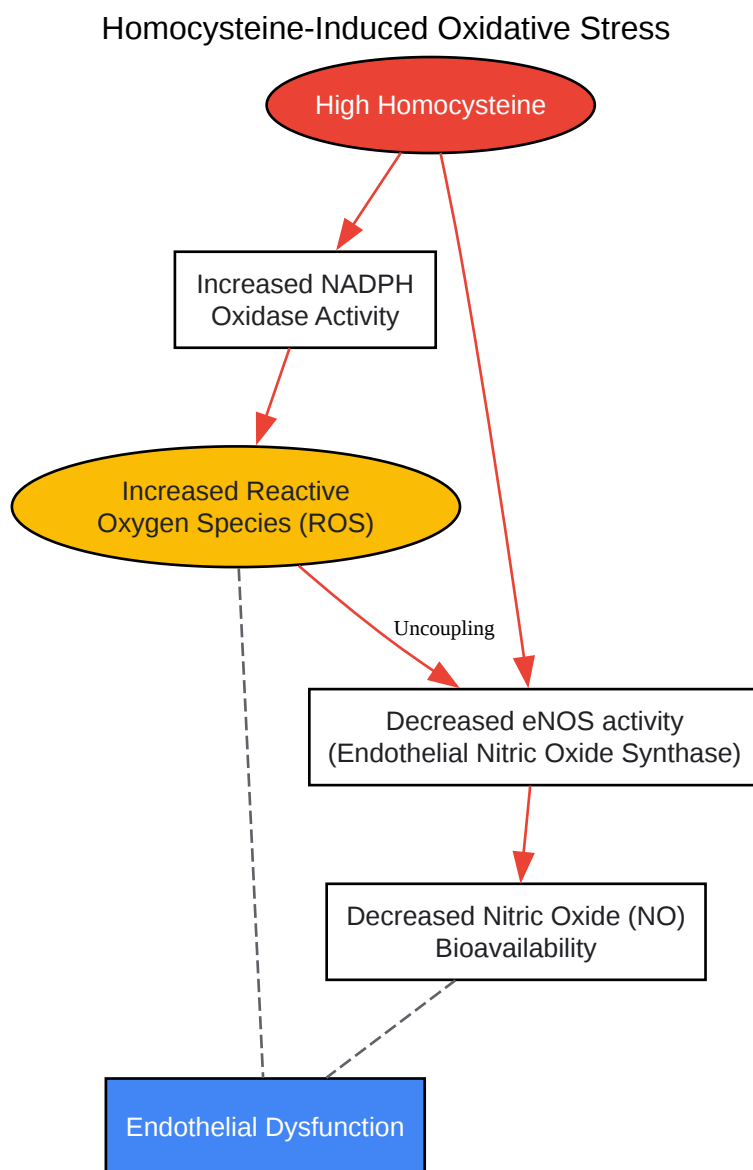
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Caption: Workflow for quantifying homocysteine using **DL-Homocysteine-d4**.

## Homocysteine Metabolic Pathways

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Caption: Key metabolic pathways of homocysteine.



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Caption: Simplified pathway of homocysteine-induced oxidative stress.

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